

A Technical Guide to the Solubility of Cyanine7.5 Carboxylic Acid in DMSO

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Compound of Interest

Compound Name: Cyanine7.5 carboxylic

Cat. No.: B12377982

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **Cyanine7.5 carboxylic acid** in dimethyl sulfoxide (DMSO). This document consolidates available data, presents experimental protocols for the preparation of stock solutions, and offers visual diagrams to illustrate key processes and concepts.

Core Topic: Solubility of Cyanine7.5 Carboxylic Acid in DMSO

Cyanine7.5 carboxylic acid is a near-infrared (NIR) fluorescent dye frequently utilized in in-vivo imaging applications. Its solubility in appropriate solvents is a critical factor for its effective use in labeling and imaging studies. While many sources qualitatively describe **Cyanine7.5 carboxylic acid** as soluble in organic solvents like DMSO, precise quantitative data is not always readily available. This guide aims to provide clarity on this topic by presenting both qualitative and quantitative information for Cyanine7.5 and related cyanine dyes.

Data Presentation: Solubility of Cyanine Dyes in DMSO

The following table summarizes the solubility of **Cyanine7.5 carboxylic acid** and structurally similar cyanine dyes in DMSO. This comparative data allows researchers to infer the potential solubility range and select appropriate concentrations for their experimental needs.

Compound	Solvent	Solubility	Source
Cyanine7.5 carboxylic acid	DMSO	Soluble	Lumiprobe, Interchim
Cy7	DMSO	Approx. 10 mg/mL	Cayman Chemical[1]
sulfo-Cyanine7 carboxylic acid	DMSO	0.10 M (76 g/L)	Lumiprobe[2]
sulfo-Cy7 carboxylic acid TEA	DMSO	62.5 mg/mL (requires sonication)	MedchemExpress

Note: The presence of sulfonate groups ("sulfo") generally increases the hydrophilicity of the molecule, which can significantly impact its solubility profile in both aqueous and organic solvents.

Experimental Protocol: Preparation of a Cyanine7.5 Carboxylic Acid Stock Solution in DMSO

This section details a standardized protocol for the preparation of a stock solution of **Cyanine7.5 carboxylic acid** in DMSO. Adherence to this protocol is crucial for obtaining a clear, usable solution for subsequent experiments.

Materials:

- **Cyanine7.5 carboxylic acid** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Pipettes and sterile microcentrifuge tubes

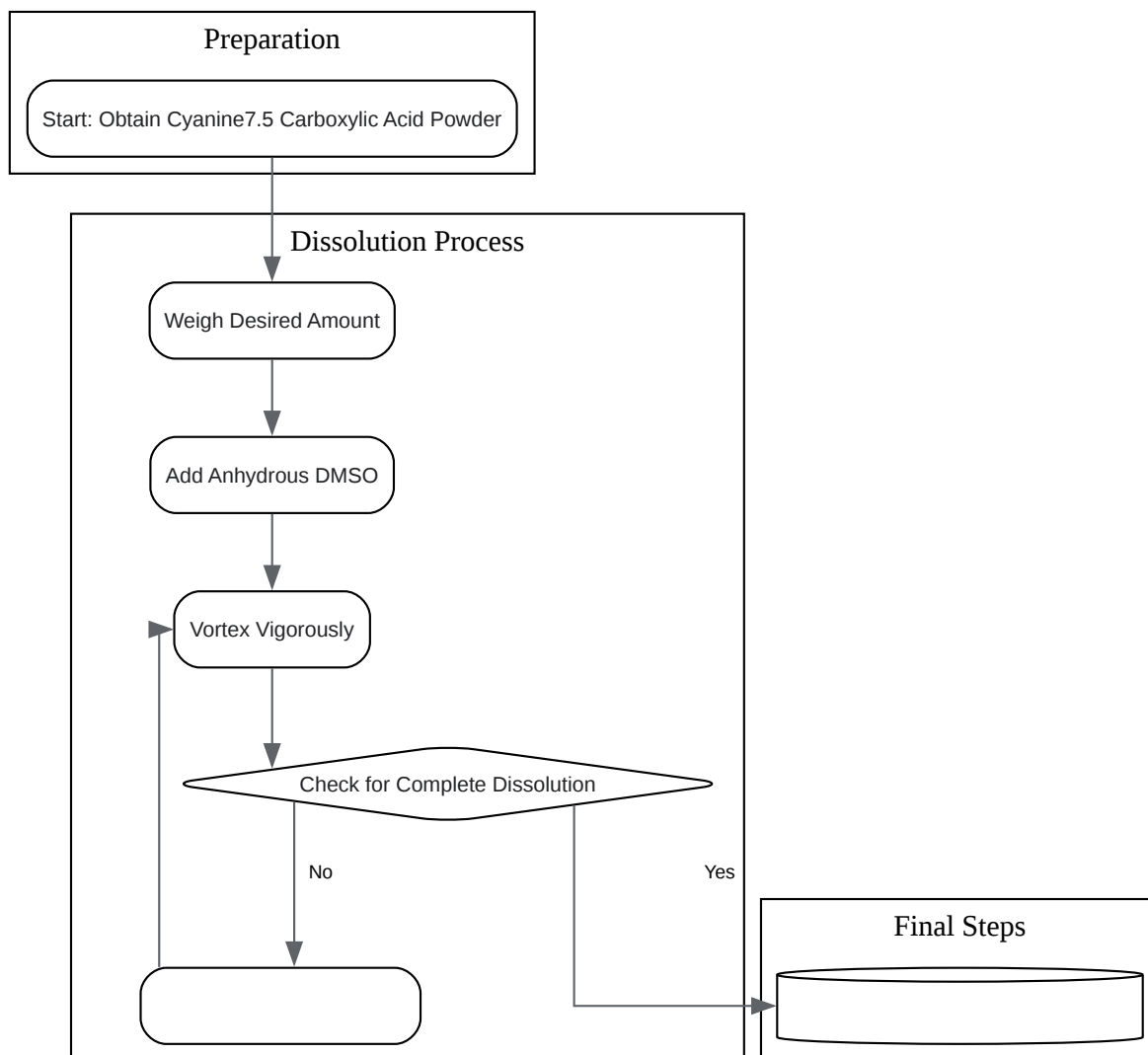
Procedure:

- Equilibration: Allow the vial of **Cyanine7.5 carboxylic** acid powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **Cyanine7.5 carboxylic** acid powder.
- Solvent Addition: Add the calculated volume of high-purity DMSO to the powder to achieve the target concentration. It is advisable to start with a concentration at or below the known solubility of related compounds (e.g., 10 mg/mL for Cy7).
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minute intervals until the solution is clear. The use of gentle heating (30-40°C) can also aid in dissolution but should be used with caution to avoid degradation of the dye.
- Storage: Store the resulting stock solution at -20°C, protected from light. To minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Mandatory Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the step-by-step process for preparing a stock solution of **Cyanine7.5 carboxylic** acid in DMSO.

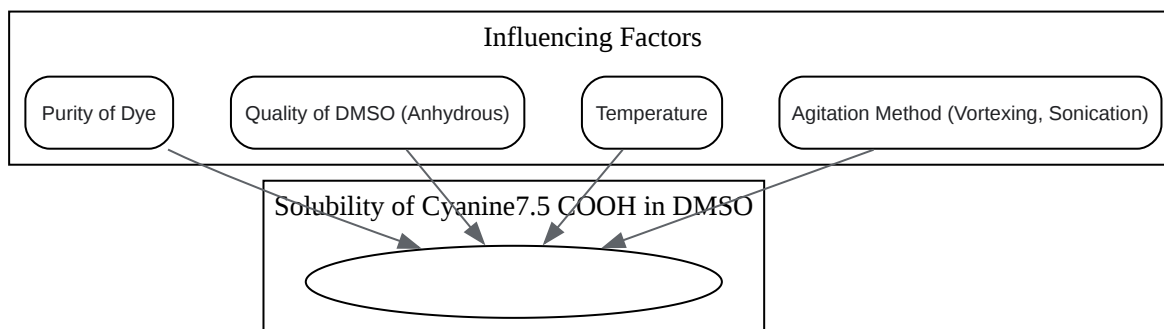


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Caption: Workflow for preparing a **Cyanine7.5 carboxylic acid** DMSO stock solution.

Factors Influencing Solubility

This diagram outlines the key factors that can influence the solubility of **Cyanine7.5 carboxylic acid** in DMSO.



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Caption: Key factors affecting the solubility of **Cyanine7.5 carboxylic acid** in DMSO.

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References

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